

Avotaciclib hydrochloride solubility issues in DMSO

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Compound of Interest

Compound Name: Avotaciclib hydrochloride

Cat. No.: B12387360

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Avotaciclib Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding solubility issues of **Avotaciclib hydrochloride** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **Avotaciclib hydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions of **Avotaciclib hydrochloride**.^{[1][2]} It is crucial to use fresh, anhydrous DMSO because hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.^{[1][3][4]}

Q2: What is the expected solubility of Avotaciclib and its salts in DMSO?

A2: The solubility of Avotaciclib can vary depending on its form (free base vs. salt form). It is essential to refer to the supplier's batch-specific information. However, typical reported solubility values are summarized below.

Q3: What are the recommended storage conditions for **Avotaciclib hydrochloride**, both as a solid and in solution?

A3: For long-term stability, solid **Avotaciclib hydrochloride** powder should be stored at -20°C, protected from light and moisture, where it can be stable for up to three years.^[2] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month), protected from light.^{[1][2][5]}

Q4: My **Avotaciclib hydrochloride** was shipped at room temperature. Is it still viable?

A4: Yes, small molecule inhibitors like Avotaciclib are generally stable for the duration of shipping at ambient temperatures.^[2] Upon receipt, you should immediately store the solid compound at the recommended long-term storage temperature of -20°C.^[2]

Q5: Can I store Avotaciclib solutions at 4°C?

A5: Long-term storage of Avotaciclib solutions at 4°C is not recommended.^{[2][6]} For short-term needs, it is always best to prepare fresh solutions from a frozen stock. If temporary storage at 4°C is unavoidable, it should be for the shortest possible duration, and the solution must be protected from light.^[2]

Troubleshooting Guide

This guide addresses common issues encountered when dissolving **Avotaciclib hydrochloride** in DMSO.

Issue 1: The compound is not fully dissolving in DMSO at the desired concentration.

- Possible Causes:
 - The concentration is too high.
 - The DMSO is not anhydrous (it has absorbed moisture).
 - Insufficient agitation or time for dissolution.
- Recommended Actions:

- Verify Solubility Limits: Check the quantitative data table to ensure you are working within the reported solubility range for the specific form of Avotaciclib you are using.
- Use Fresh, Anhydrous DMSO: Always use a fresh, unopened bottle of anhydrous DMSO or a properly stored and sealed bottle. Hygroscopic DMSO can significantly decrease solubility.[1][3]
- Aid Dissolution:
 - Ultrasonication: Use an ultrasonic bath for 5-10 minutes to aid dissolution.[7]
 - Warming: Gently warm the solution to 37°C or up to 60°C.[1][2]
- Vortex: Gently vortex the solution to ensure thorough mixing.[2]

Issue 2: The compound precipitates out of solution after being stored.

- Possible Causes:
 - Improper storage temperature.
 - Repeated freeze-thaw cycles.
 - The solution is supersaturated.
- Recommended Actions:
 - Confirm Correct Storage: Ensure stock solutions are stored at -80°C for long-term or -20°C for short-term storage.[1][2][5]
 - Aliquot Stock Solutions: Prepare single-use aliquots to minimize freeze-thaw cycles.[2]
 - Re-dissolve: If precipitation occurs, try warming the solution and vortexing or sonicating as described above to bring the compound back into solution before use.

Issue 3: Inconsistent experimental results are observed using the same stock solution.

- Possible Causes:

- Degradation of the compound due to improper storage (light exposure, moisture).
- Repeated freeze-thaw cycles.
- Use of an old or expired stock solution.
- Recommended Actions:
 - Protect from Light: Always store both solid compound and solutions protected from light.[\[1\]](#)
[\[2\]](#)
 - Prepare Fresh Stock Solutions: If degradation is suspected, prepare a fresh stock solution from the solid powder.[\[2\]](#)
 - Aliquot to Minimize Freeze-Thaw Cycles: This is a critical step to maintain the integrity of the compound in solution.[\[2\]](#)

Data Presentation

Table 1: Quantitative Solubility Data for Avotaciclib and its Salts

Compound Form	Solvent	Reported Solubility	Molar Concentration (Approx.)	Notes
Avotaciclib (Free Base)	DMSO	100 mg/mL	355.53 mM	Ultrasonic assistance may be required.[4]
Avotaciclib hydrochloride	DMSO	14.29 mg/mL	44.98 mM	Ultrasonic and warming to 60°C may be required. [1]
Avotaciclib trihydrochloride	DMSO	4 mg/mL	10.23 mM	Use fresh, anhydrous DMSO.[3][4][8]
Avotaciclib trihydrochloride	DMSO	5 mg/mL	12.80 mM	Ultrasonic and warming to 60°C may be required. [9]

Note: The molecular weight of **Avotaciclib hydrochloride** is 317.73 g/mol , and Avotaciclib trihydrochloride is 390.66 g/mol . Always refer to the batch-specific information from your supplier for the exact molecular weight.

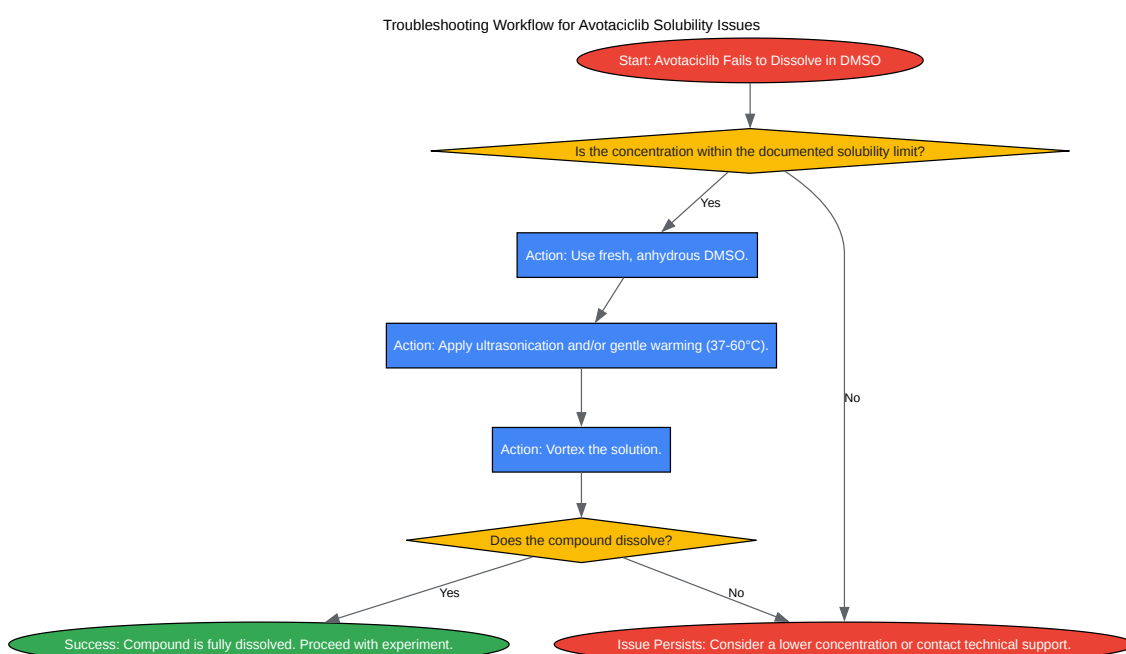
Experimental Protocols

Protocol for Preparing a 10 mM **Avotaciclib Hydrochloride** Stock Solution in DMSO

- Equilibrate: Allow the vial of solid **Avotaciclib hydrochloride** to equilibrate to room temperature for at least 30-60 minutes before opening to prevent condensation.[2]
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Avotaciclib hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.18 mg.

- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired 10 mM concentration.
- Dissolution:
 - Gently vortex the solution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
[7]
 - If necessary, gently warm the solution to 37°C to aid solubilization.[2]
- Aliquoting: Once the compound is fully dissolved, dispense the stock solution into smaller, single-use, tightly sealed vials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month), protected from light.[1][2][5]

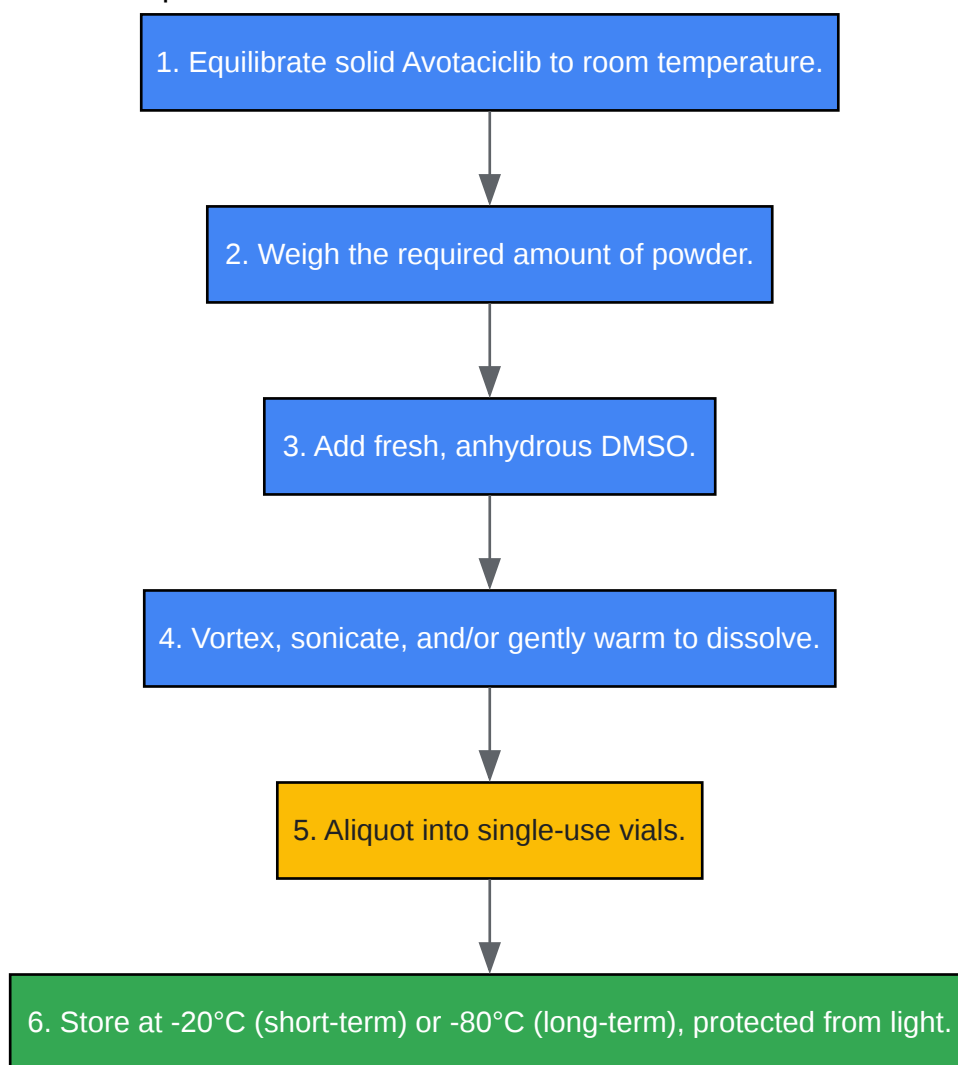
Visualizations



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Caption: Troubleshooting workflow for Avotaciclub solubility.

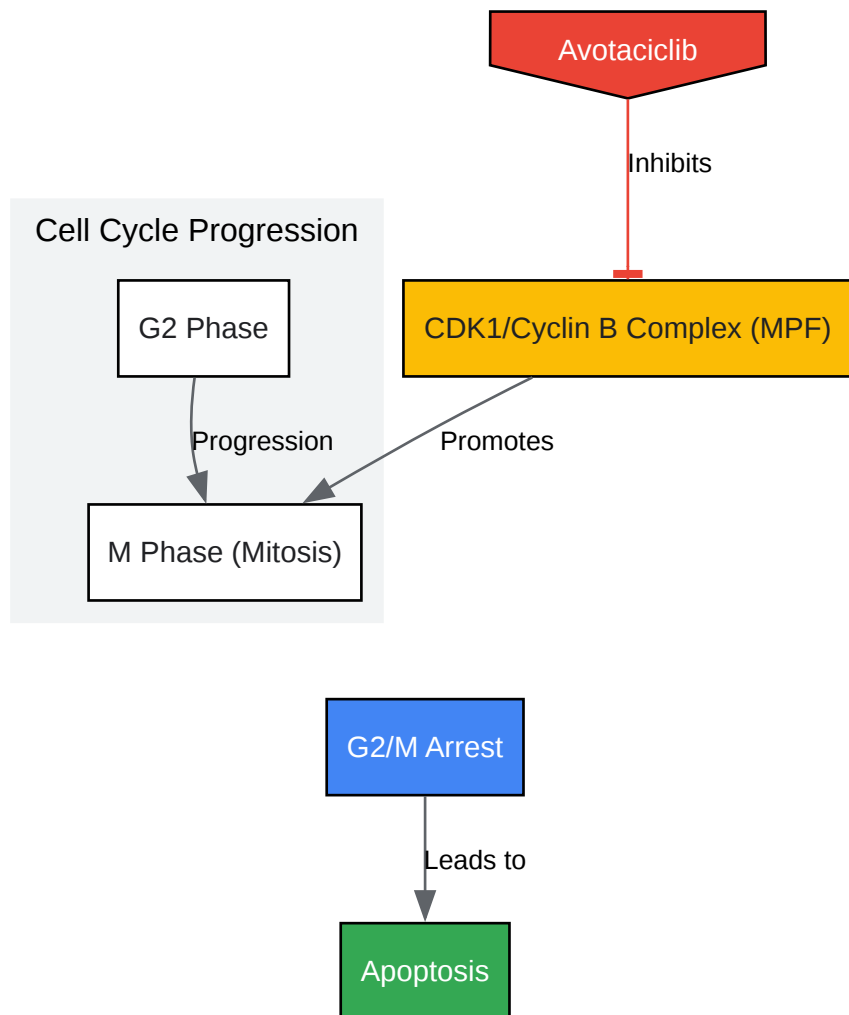
Experimental Workflow for Avotaciclib Solubilization



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Caption: Protocol for dissolving Avotaciclib in DMSO.

Avotaciclib's Mechanism of Action: CDK1 Inhibition

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Caption: Avotaciclib inhibits CDK1, leading to cell cycle arrest.

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